

synthesis of 5-Acetylsalicylamide from salicylamide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

[Get Quote](#)

Chemical Profile of 5-Acetylsalicylamide

The table below summarizes the identified chemical and physical properties of **5-Acetylsalicylamide**.

| Property | Value / Description |
|-------------------|---|
| CAS Number | 40187-51-7 [1] |
| Molecular Formula | C ₉ H ₉ NO ₃ [2] [1] |
| Molecular Weight | 179.17 g/mol [2] [1] |
| Melting Point | 220-222 °C (lit.) [2] [1] |
| Appearance | White to Light Brown solid; cream to beige powder [1] |
| SMILES | CC(=O)c1ccc(O)c(c1)C(N)=O [2] |
| InChI Key | LWAQTCWTCCNHJR-UHFFFAOYSA-N [2] [1] |
| Hazard Statements | H302-H312-H315-H319-H332-H335 [1] |

Synthesis from Salicylamide

A synthesis method for **5-Acetylsalicylamide** from salicylamide uses a **NaCl-AlCl₃ low-melting-point mixed molten salt system** to catalyze a Friedel-Crafts acylation with acetyl chloride [1]. The reported yield for this method is **92.2%** with a purity of $\geq 98.1\%$ after recrystallization [1].

Experimental Protocol

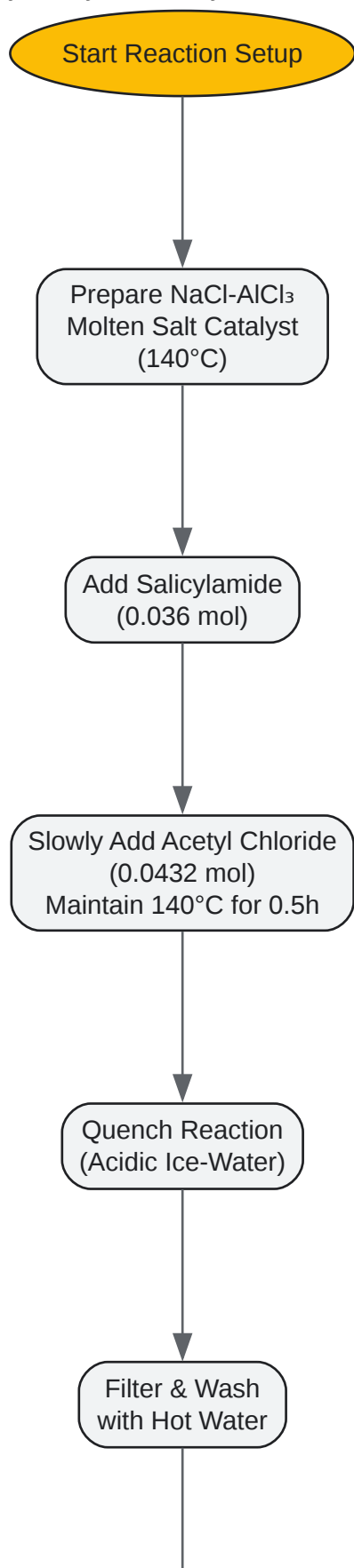
This is a detailed procedure based on the search results [1]:

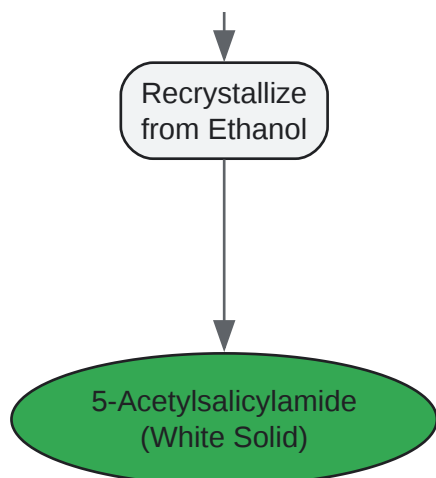
- **Catalyst Preparation:** In a 100 mL three-neck flask equipped with a mechanical stirrer, condenser, thermometer, and dropping funnel, combine anhydrous aluminum chloride (0.0648 mol, ~8.64 g) and sodium chloride (0.0648 mol, ~3.79 g). Heat the mixture to 140°C with stirring until a stable, molten state is achieved (approximately 25 minutes).
- **Reaction:** To the molten salt catalyst, add salicylamide (0.036 mol, ~5.00 g) with continuous stirring. Then, slowly add acetyl chloride (0.0432 mol, ~3.39 g) dropwise over about 10 minutes. Maintain the reaction temperature at 140°C and continue stirring for an additional 0.5 hours.
- **Work-up:** After the reaction is complete, carefully quench the system by slowly adding 60 mL of an acidic ice-water solution (1 mL concentrated HCl in 59 mL ice-water) over about 5 minutes. A yellowish solid will form. Continue stirring at room temperature for 30 minutes.
- **Isolation:** Filter the suspension to collect the light-yellow crude product. Wash the solid three times with 5 mL of hot water (80°C).
- **Purification:** Dry the crude product at 80°C for 5 hours. For further purification, dissolve the solid in 20 mL of ethanol and heat to reflux until completely dissolved. Perform recrystallization in an ice bath, then collect the crystals by filtration and dry at 80°C for 5 hours to obtain the final product as a white solid.

Synthesis Workflow

The following diagram visualizes the key stages of the synthesis protocol.

5-Acetylsalicylamide Synthesis Workflow





[Click to download full resolution via product page](#)

Safety and Handling

- **Personal Protective Equipment (PPE):** Gloves, eyeshields, and a dust mask type N95 (US) are recommended [2].
- **Hazard Statements:** The compound is classified for acute toxicity (Oral, Dermal, Inhalation), causes skin and eye irritation, and may cause respiratory irritation (Target organ: Respiratory system) [2] [1].
- **Storage:** Sealed in dry, at room temperature [2].

Research Applications

5-Acetylsalicylamide is used as a reagent in organic synthesis, particularly in the preparation of Phosphotyrosine peptidomimetic prodrugs and as a reagent to prepare 4-aminopiperidine ureas, which are compounds that act as human β 3 adrenergic receptor agonists [1].

Information Gaps and Further Research

Please note that the information presented has some limitations:

- The synthesis protocol is based on a single source from 2010 [1].
- The provided tables consolidate available data, but some values (like boiling point and density) are noted as "rough estimates" [1].

- Information on advanced purification techniques (like HPLC), spectral data (NMR, MS), and detailed kinetic parameters were not found in the search results.

For a robust Application Note, you would typically need to consult more recent primary literature and perform laboratory validation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
2. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]

To cite this document: Smolecule. [synthesis of 5-Acetylsalicylamide from salicylamide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b664260#synthesis-of-5-acetylsalicylamide-from-salicylamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com